An In-depth Technical Guide to N-Butyl 4-chloropicolinamide

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Compound of Interest

Compound Name:	*N-Butyl 4-chloropicolinamide*
CAS No.:	*1094306-27-0*
Cat. No.:	*B1437998*

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals interested in **N-Butyl 4-chloropicolinamide** (CAS 1094306-27-0). Given the specialized nature of this compound, this document synthesizes available data with established principles in medicinal chemistry and synthetic organic chemistry to provide a thorough understanding of its properties, synthesis, and potential applications.

Introduction: The Picolinamide Scaffold in Modern Research

Picolinamide, a pyridinecarboxamide, and its derivatives are significant scaffolds in medicinal chemistry. The pyridine ring, a bioisostere of the benzene ring, imparts unique physicochemical properties, including improved solubility and metabolic stability, making it a privileged structure in drug design. The introduction of a chlorine atom, as seen in the 4-chloropicolinamide backbone, can further enhance biological activity by modulating electronic properties and providing a site for further chemical modification.[1] Picolinamide derivatives have been investigated for a range of biological activities, including antifungal and antitubercular properties.[2][3]

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N-Butyl 4-chloropicolinamide is a specific derivative where a butyl group is attached to the amide nitrogen. This modification increases the lipophilicity of the molecule, which can significantly impact its pharmacokinetic and pharmacodynamic profile.

Physicochemical Properties

A summary of the known physicochemical properties of **N-Butyl 4-chloropicolinamide** is presented in the table below.

Property	Value	Source
CAS Number	1094306-27-0	[4][5]
Molecular Formula	C10H13ClN2O	[4][5]
Molecular Weight	212.68 g/mol	[5]
Appearance	Not explicitly stated, likely a solid	N/A
Storage Conditions	Short term at -4°C (1-2 weeks), long term at -20°C (1-2 years)	[5]

Synthesis of **N-Butyl 4-chloropicolinamide**

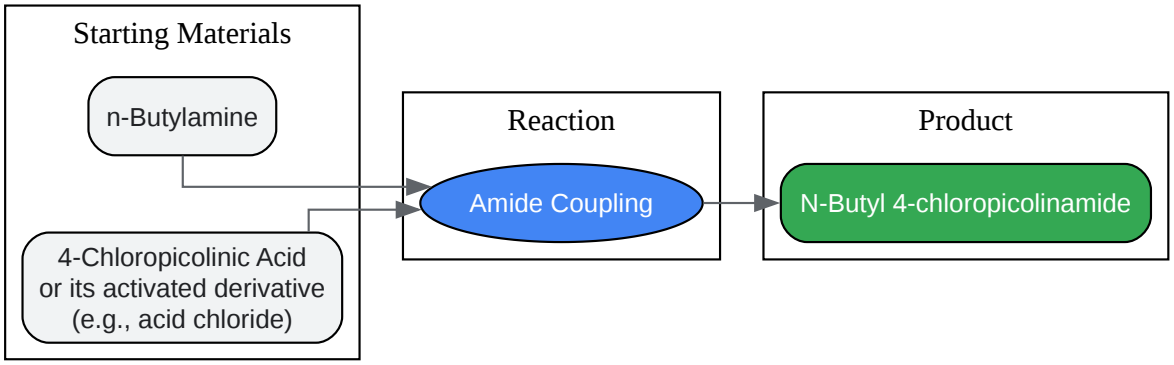
While a specific, detailed synthesis for **N-Butyl 4-chloropicolinamide** is not readily available in published literature, a highly plausible and efficient synthetic route can be proposed based on standard amidation reactions of picolinic acid derivatives. The most direct approach involves the coupling of a 4-chloropicolinoyl derivative with n-butylamine.

A likely precursor for this synthesis is 4-chloropicolinamide (CAS 99586-65-9), which is commercially available.[6][7]

Proposed Synthetic Workflow

The following diagram outlines a probable synthetic pathway from a suitable 4-chloropicolinic acid derivative.

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Caption: Proposed synthesis of **N-Butyl 4-chloropicolinamide**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a generalized procedure based on common amide coupling techniques. Optimization of reaction conditions, such as solvent, temperature, and coupling agent, would be necessary.

- Activation of Carboxylic Acid: To a solution of 4-chloropicolinic acid in an anhydrous aprotic solvent (e.g., dichloromethane or THF), add a coupling agent (e.g., DCC, EDC, or HATU) and an amine base (e.g., triethylamine or DIPEA). Stir the mixture at room temperature for 30 minutes to form the activated ester.

- Amidation: To the activated ester solution, add n-butylamine dropwise at 0°C.

- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 4-12 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- Work-up and Purification: Upon completion, quench the reaction with water and extract the product with an organic solvent. The combined organic layers are then washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield **N-Butyl 4-chloropicolinamide**.

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Potential Applications and Biological Activity

The biological activity of **N-Butyl 4-chloropicolinamide** has not been extensively reported. However, based on the known activities of related picolinamide and chloropyridine compounds, several areas of research are worth exploring.

Antifungal and Antimicrobial Research

Picolinamide and benzamide chemotypes have been identified as having antifungal properties, with Sec14p, a phosphatidylinositol/phosphatidylcholine transfer protein, being a key target.[3] The structural similarities suggest that **N-Butyl 4-chloropicolinamide** could be investigated for similar activity. The n-butyl group may enhance membrane permeability, potentially increasing efficacy. Ionic liquids with n-butyl side chains have also demonstrated antibacterial activity.[8]

Anticancer Drug Discovery

Derivatives of 4-chloropicolinamide have been explored as intermediates in the synthesis of anticancer drugs.[9] The chloropyridine moiety is a common feature in various biologically active molecules, and its incorporation into novel compounds is a strategy in the development of new therapeutic agents.[1] The potential of **N-Butyl 4-chloropicolinamide** as a scaffold or intermediate for novel anticancer agents warrants investigation.

Agrochemicals

Chloropyridine derivatives are widely used in the agrochemical industry. The structural features of **N-Butyl 4-chloropicolinamide** make it a candidate for screening as a potential herbicide, insecticide, or fungicide.

Safety and Handling

For any chemical compound, it is crucial to adhere to strict safety protocols. The available safety data for **N-Butyl 4-chloropicolinamide** and related compounds indicates the following potential hazards:

- Hazard Statements: May be harmful if swallowed, in contact with skin, or if inhaled. May cause skin and serious eye irritation, as well as respiratory irritation.[10][11]

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- Precautionary Measures: Use in a well-ventilated area, preferably under a fume hood.[12] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[5][13] Avoid contact with skin and eyes.[12][13]

Always consult the material safety data sheet (MSDS) provided by the supplier for the most up-to-date and detailed safety information.[11][12][13]

Conclusion and Future Directions

N-Butyl 4-chloropicolinamide is a picolinamide derivative with potential for further investigation in various scientific fields, particularly in drug discovery and agrochemical research. While specific data on this compound is limited, its structural relationship to other biologically active picolinamides provides a strong rationale for its synthesis and evaluation. Future research should focus on developing and optimizing a synthetic route, followed by systematic screening for biological activity. A thorough investigation of its mechanism of action in relevant biological systems will be crucial for unlocking its full potential.

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